

# An In-depth Technical Guide to 2,3,6-Trichloro-5-nitropyridine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,3,6-Trichloro-5-nitropyridine

Cat. No.: B1313854

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## Introduction

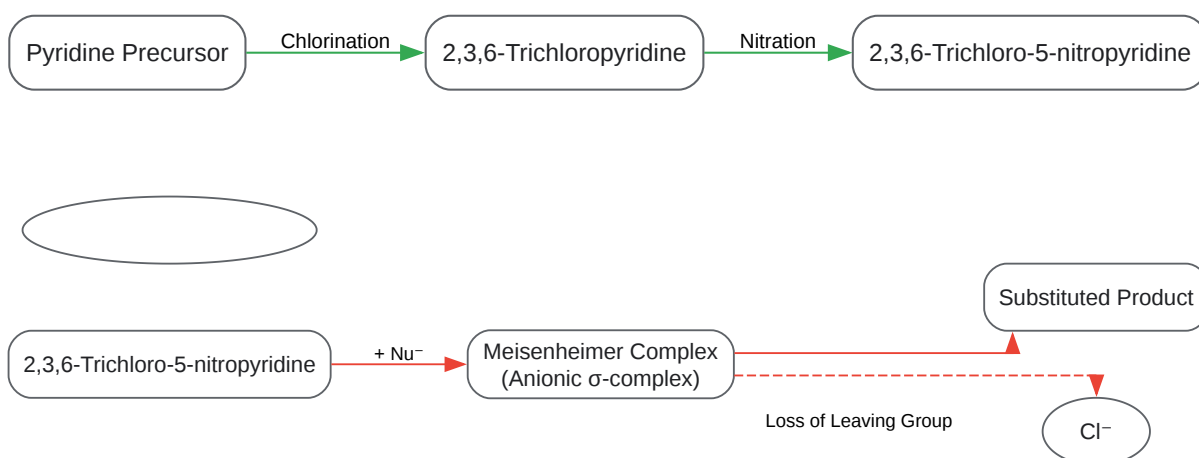
**2,3,6-Trichloro-5-nitropyridine** is a highly functionalized pyridine derivative of significant interest in synthetic organic chemistry. Its unique electronic and steric properties, arising from the presence of three chlorine atoms and a nitro group on the pyridine ring, make it a valuable building block for the synthesis of a diverse range of more complex molecules. This technical guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, and potential applications, with a focus on its utility for researchers in the fields of medicinal chemistry and materials science.

## Chemical Identity and Physical Properties

CAS Number: 55304-72-8

Molecular Formula:  $C_5HCl_3N_2O_2$

Structure:



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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)